

N-Nitroso-Desmethyl-Clarithromycin: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-clarithromycin*

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An In-depth Analysis of a Critical Drug Substance Related Impurity

The emergence of N-nitrosamine impurities as a significant concern in pharmaceutical products necessitates a thorough understanding of their formation, detection, and control. This technical guide focuses on **N-nitroso-desmethyl-clarithromycin**, a drug substance related impurity (DSRI) of the widely used macrolide antibiotic, clarithromycin. This document provides researchers, scientists, and drug development professionals with a comprehensive overview of the core aspects of this impurity, including its chemical properties, formation pathways, toxicological implications, and analytical methodologies for its control.

Chemical and Physical Properties

N-nitroso-desmethyl-clarithromycin is a nitrosated derivative of N-desmethyl-clarithromycin, an impurity of clarithromycin. Its formation introduces a nitroso functional group, which is a structural alert for potential mutagenicity and carcinogenicity.

Property	Value
Molecular Formula	C37H66N2O14
Molecular Weight	762.9 g/mol
IUPAC Name	N-[(2S,3R,4S,6R)-2-[[[(3R,4S,5S,6R,7R,9R,11R,12R,13S,14R)-14-ethyl-12,13-dihydroxy-4-[(2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyloxan-2-yl]oxy-7-methoxy-3,5,7,9,11,13-hexamethyl-2,10-dioxo-oxacyclotetradec-6-yl]oxy]-3-hydroxy-6-methyloxan-4-yl]-N-methylnitrous amide

Formation and Control

The primary pathway for the formation of **N-nitroso-desmethyl-clarithromycin** involves the reaction of the secondary amine functionality in N-desmethyl-clarithromycin with nitrosating agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key Factors Influencing Formation:

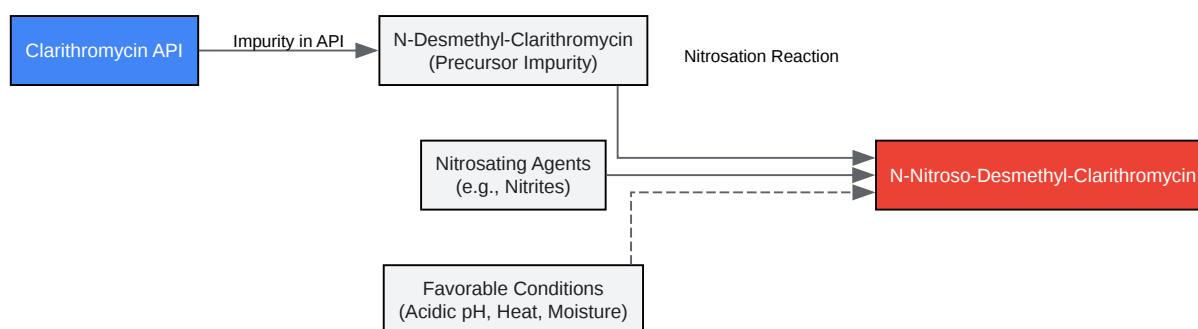
- **Presence of Precursors:** The N-desmethyl-clarithromycin impurity is the direct precursor. Its levels in the clarithromycin drug substance are a critical factor.
- **Nitrosating Agents:** Nitrite salts (e.g., sodium nitrite) are common nitrosating agents. These can be present as impurities in raw materials, excipients, or from environmental sources.
- **Reaction Conditions:** The nitrosation reaction is often favored under acidic conditions and can be accelerated by heat and moisture.[\[1\]](#)[\[3\]](#)

Control Strategies:

- **Raw Material Control:** Rigorous testing of starting materials and excipients for the presence of nitrites and other nitrosating agents is crucial.
- **Process Optimization:** Manufacturing processes should be designed to minimize the formation of the N-desmethyl-clarithromycin impurity and to avoid conditions that favor

nitrosation.

- pH Control: Maintaining a neutral or basic pH during relevant manufacturing steps can significantly inhibit the formation of nitrosamines.
- Purification: Effective purification steps should be in place to remove any formed **N-nitroso-desmethyl-clarithromycin** from the final drug substance.



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Figure 1: Formation pathway of **N-nitroso-desmethyl-clarithromycin**.

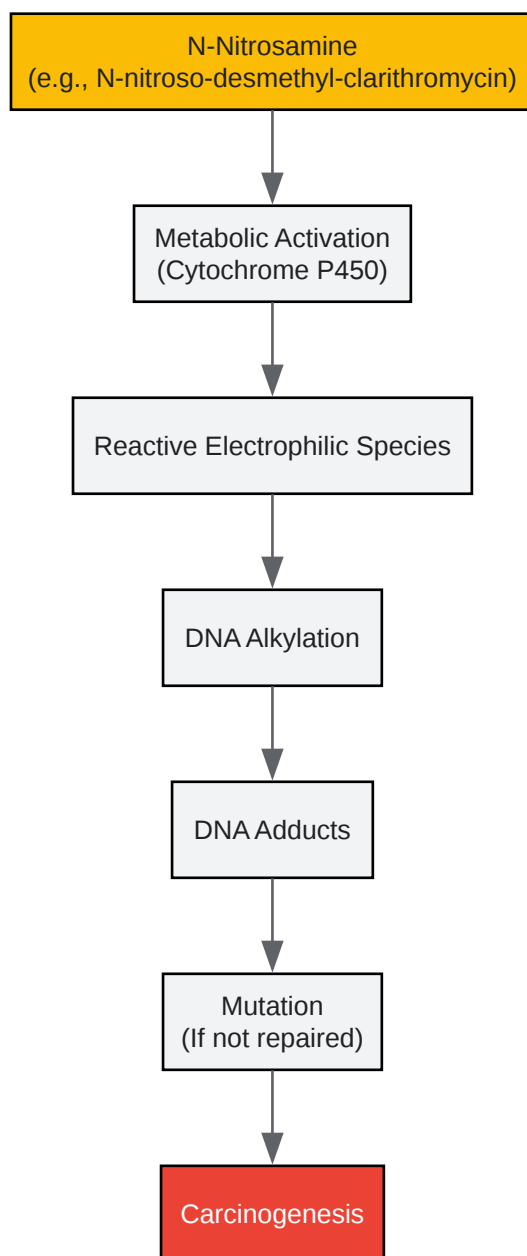
Toxicological Assessment and Regulatory Limits

N-nitrosamines as a class are considered potent mutagens and probable human carcinogens.

[4] The toxicological risk of **N-nitroso-desmethyl-clarithromycin** is primarily extrapolated from the data on the broader class of nitrosamines.

Mechanism of Toxicity:

The carcinogenicity of nitrosamines is generally attributed to their metabolic activation by cytochrome P450 enzymes. This activation leads to the formation of highly reactive electrophilic species that can alkylate DNA, forming DNA adducts. If these adducts are not repaired, they can lead to mutations during DNA replication, which can initiate the process of carcinogenesis.



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Figure 2: General toxicological signaling pathway of N-nitrosamines.

Regulatory Landscape and Acceptable Intake (AI) Limits:

Regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent controls for nitrosamine impurities in pharmaceuticals. The FDA has implemented a Carcinogenic Potency Categorization Approach

(CPCA) to assign Acceptable Intake (AI) limits for nitrosamine drug substance-related impurities (NDSRIs).[5]

Impurity	Parent Drug	Carcinogenic Potency Category	Acceptable Intake (AI) Limit
N-nitroso-desmethyl-clarithromycin	Clarithromycin	4	1500 ng/day[5][6]

Analytical Methodologies

The detection and quantification of **N-nitroso-desmethyl-clarithromycin** at trace levels require highly sensitive and specific analytical methods. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the most commonly employed technique.[1]

General Experimental Protocol (LC-MS/MS):

This protocol outlines a general approach for the analysis of **N-nitroso-desmethyl-clarithromycin**. Method development and validation are essential for its application to specific drug substances and products.

1. Sample Preparation:

- **Extraction:** A suitable extraction solvent (e.g., methanol, acetonitrile) is used to dissolve the clarithromycin drug substance or product.
- **Dilution:** The sample is diluted to an appropriate concentration.
- **Filtration:** The sample is filtered through a 0.22 µm filter to remove particulate matter.

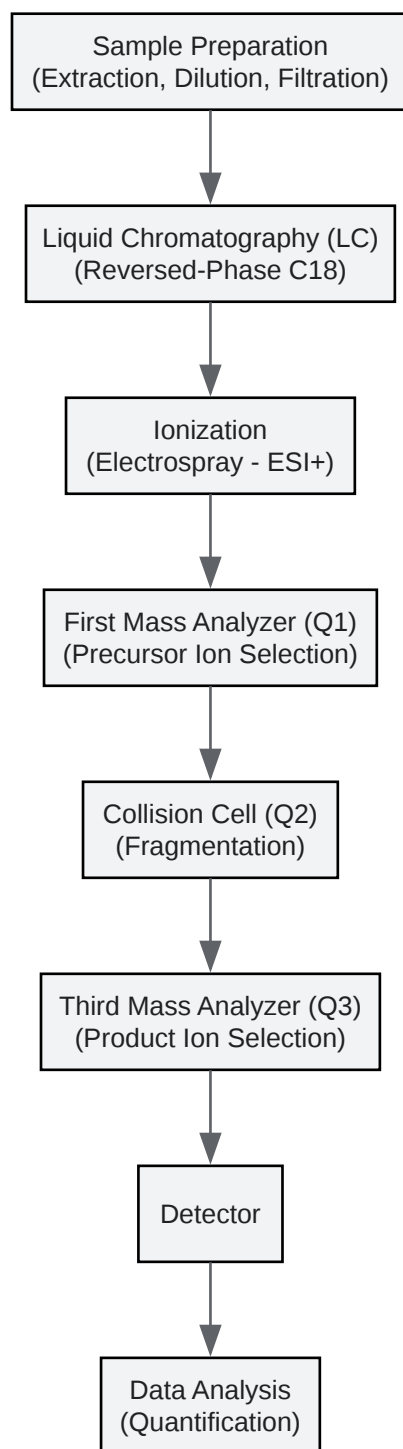
2. Chromatographic Conditions (Example):

- **Column:** A C18 reversed-phase column is commonly used.
- **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile) is typically employed.
- **Flow Rate:** A flow rate in the range of 0.2-0.5 mL/min is common for UHPLC systems.

- Column Temperature: Maintained at a constant temperature (e.g., 40 °C) to ensure reproducibility.

3. Mass Spectrometric Conditions (Example):

- Ionization Source: Electrospray Ionization (ESI) in positive mode is generally suitable for clarithromycin and its derivatives.
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
- MRM Transitions: Specific precursor-to-product ion transitions for **N-nitroso-desmethyl-clarithromycin** would need to be determined and optimized.
- Internal Standard: Use of a stable isotope-labeled internal standard is recommended for accurate quantification.

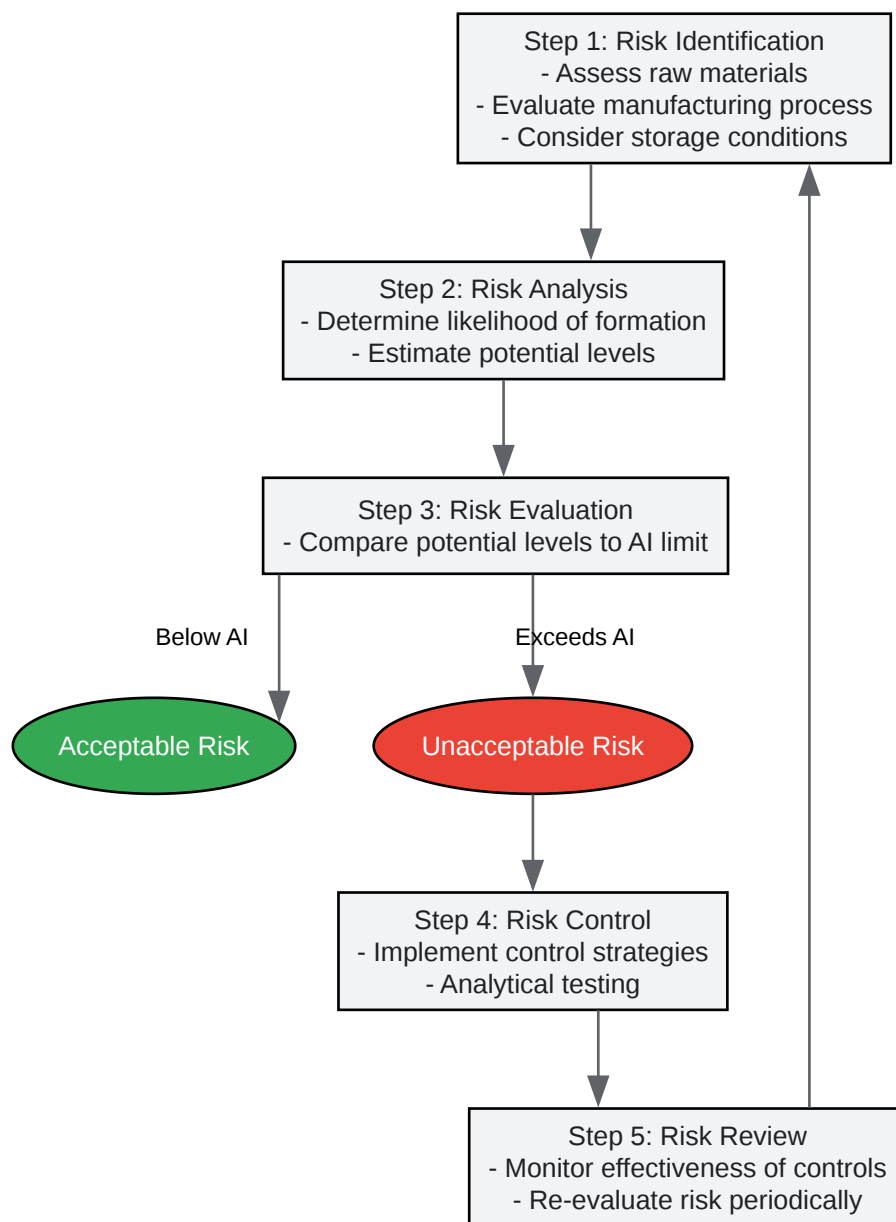


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Figure 3: General experimental workflow for LC-MS/MS analysis.

Risk Assessment and Mitigation

A systematic risk assessment is essential to identify and control the potential for **N-nitroso-desmethyl-clarithromycin** contamination.



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Figure 4: Logical workflow for nitrosamine impurity risk assessment.

Conclusion

N-nitroso-desmethyl-clarithromycin represents a critical quality attribute for clarithromycin drug substance and products. A thorough understanding of its formation, toxicology, and

analytical control is paramount for ensuring patient safety and regulatory compliance. By implementing robust risk assessment strategies, optimizing manufacturing processes, and utilizing sensitive analytical methods, pharmaceutical manufacturers can effectively control this and other nitrosamine impurities. Continuous monitoring and a proactive approach to quality control are essential in mitigating the risks associated with these potentially harmful compounds.

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